

Application Notes and Protocols for NHPI-PEG2-C2-NHS Ester Reactions

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Compound of Interest

Compound Name: NHPI-PEG2-C2-NHS ester

Cat. No.: B10818466

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and optimal buffer conditions for conjugation reactions involving the non-cleavable linker, **NHPI-PEG2-C2-NHS ester**. This linker is primarily utilized in the synthesis of antibody-drug conjugates (ADCs), where it facilitates the covalent attachment of a cytotoxic payload to a monoclonal antibody.

Introduction

NHPI-PEG2-C2-NHS ester is a heterobifunctional crosslinker containing an N-Hydroxyphthalimide (NHPI) ester and an N-Hydroxysuccinimide (NHS) ester. The NHS ester group reacts efficiently with primary amines, such as the side chain of lysine residues on antibodies, to form stable amide bonds. The PEG2 spacer increases the hydrophilicity of the linker-payload complex, which can improve the solubility and pharmacokinetic properties of the resulting ADC. The NHPI moiety, while structurally similar to NHS, is more commonly associated with radical reactions but in this context, the reactivity is primarily dictated by the NHS ester.

The success of the conjugation reaction is critically dependent on the reaction conditions, particularly the pH of the buffer. The optimal pH range balances the nucleophilicity of the

primary amines on the antibody with the hydrolytic stability of the NHS ester.

Optimal Buffer Conditions

The choice of buffer is critical for a successful conjugation reaction. The primary considerations are maintaining a pH that promotes efficient amine acylation while minimizing the hydrolysis of the NHS ester.

pH: The reaction between an NHS ester and a primary amine is most efficient at a slightly alkaline pH. At this pH, the primary amine is deprotonated and therefore more nucleophilic. However, as the pH increases, the rate of hydrolysis of the NHS ester also increases, which competes with the desired conjugation reaction. The optimal pH range for NHS ester reactions is typically between 7.2 and 8.5.^{[1][2]} For many antibody conjugations, a pH of 8.0 to 8.5 is recommended to achieve a good balance between reaction rate and NHS ester stability.^[1]

Buffer Composition: It is imperative to use a buffer that does not contain primary amines, as these will compete with the antibody for reaction with the NHS ester.

- Recommended Buffers:
 - Phosphate-Buffered Saline (PBS)
 - HEPES
 - Borate buffer
 - Sodium Bicarbonate/Carbonate buffer
- Buffers to Avoid:
 - Tris (Tris(hydroxymethyl)aminomethane)
 - Glycine
 - Any other buffer containing primary amines.

Temperature and Reaction Time: NHS ester conjugation reactions can be performed at room temperature (20-25°C) or at 4°C. Reactions at room temperature are typically faster, often

proceeding to completion within 30-120 minutes.^[2] Reactions at 4°C are slower and may require several hours to overnight incubation. The lower temperature can be beneficial for sensitive antibodies and can help to minimize hydrolysis of the NHS ester.

Quantitative Data Summary

The following tables summarize key quantitative data for NHS ester reactions. Note that this data is for general NHS esters, and the specific characteristics of **NHPI-PEG2-C2-NHS ester** may vary. Empirical optimization is recommended for each specific application.

Table 1: Half-life of NHS Esters at Various pH Values

pH	Temperature (°C)	Half-life
7.0	0	4-5 hours
8.0	4	1 hour
8.6	4	10 minutes

This data highlights the increased rate of hydrolysis of the NHS ester with increasing pH.^[3]

Table 2: Recommended Reaction Parameters for Antibody Conjugation

Parameter	Recommended Range	Notes
pH	7.2 - 8.5 (Optimal: 8.0 - 8.5)	Balances amine reactivity and NHS ester stability.
Buffer	PBS, HEPES, Borate, Bicarbonate	Must be free of primary amines.
Temperature	4°C to 25°C	Lower temperatures can reduce hydrolysis and may be better for sensitive proteins.
Reaction Time	30 minutes - 2 hours (at 25°C) or 2 hours - overnight (at 4°C)	Reaction time should be optimized for the specific antibody and desired degree of labeling.
Molar Excess of Linker	5- to 20-fold	The optimal molar excess depends on the antibody and the desired drug-to-antibody ratio (DAR). [4]
Antibody Concentration	1 - 10 mg/mL	Higher concentrations can improve conjugation efficiency.
Co-solvent	DMSO or DMF (up to 10% v/v)	The NHPI-PEG2-C2-NHS ester is typically dissolved in an organic solvent before addition to the aqueous antibody solution. [1] [4]

Experimental Protocols

The following are generalized protocols for the conjugation of a payload to an antibody using **NHPI-PEG2-C2-NHS ester**.

Protocol 1: Small-Scale Trial Conjugation

This protocol is suitable for initial optimization of the conjugation conditions.

Materials:

- Antibody of interest in a suitable amine-free buffer (e.g., PBS, pH 7.4)
- **NHPI-PEG2-C2-NHS ester**
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Reaction Buffer: 100 mM Sodium Bicarbonate, pH 8.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Desalting column (e.g., Sephadex G-25)

Procedure:

- Antibody Preparation:
 - If the antibody is in a buffer containing primary amines, exchange it into an amine-free buffer (e.g., PBS, pH 7.4) using a desalting column or dialysis.
 - Adjust the antibody concentration to 2-5 mg/mL in the reaction buffer.
- Linker Preparation:
 - Allow the vial of **NHPI-PEG2-C2-NHS ester** to equilibrate to room temperature before opening to prevent moisture condensation.
 - Prepare a 10 mM stock solution of the linker in anhydrous DMSO or DMF immediately before use.
- Conjugation Reaction:
 - Add the desired molar excess (e.g., 10-fold) of the linker stock solution to the antibody solution. It is recommended that the volume of the organic solvent does not exceed 10% of the total reaction volume.
 - Gently mix the reaction and incubate at room temperature for 1 hour or at 4°C for 4 hours.

- Quenching the Reaction:
 - Add the quenching buffer to the reaction mixture to a final concentration of 50 mM.
 - Incubate for 15 minutes at room temperature to quench any unreacted NHS ester.
- Purification of the Conjugate:
 - Remove excess linker and other small molecules by passing the reaction mixture through a desalting column equilibrated with PBS.
 - Collect the protein-containing fractions.
- Characterization:
 - Determine the protein concentration and the drug-to-antibody ratio (DAR) using appropriate analytical techniques (e.g., UV-Vis spectroscopy, HIC-HPLC).

Protocol 2: Scale-Up Antibody-Drug Conjugation

This protocol is for larger-scale production of ADCs once the optimal conditions have been determined.

Materials:

- All materials from Protocol 1
- Tangential flow filtration (TFF) system for buffer exchange and purification (optional)

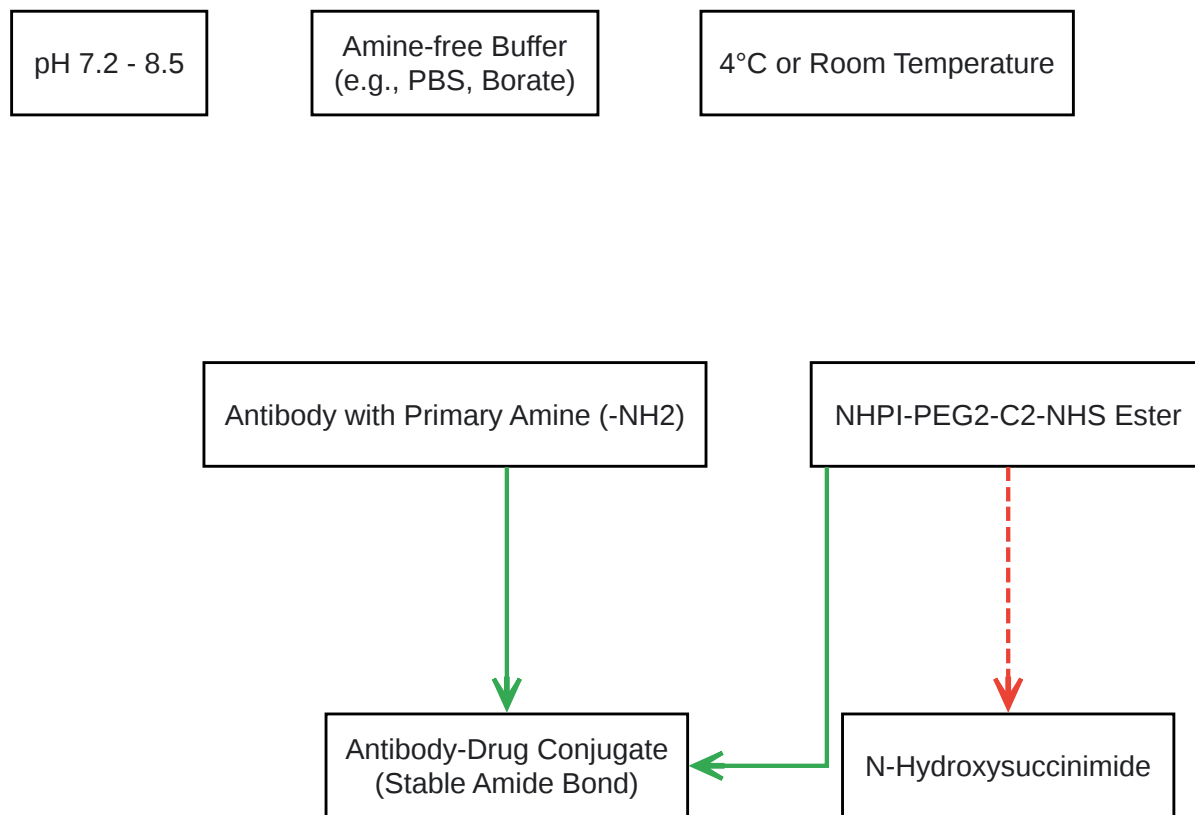
Procedure:

- Antibody and Linker Preparation:
 - Prepare the antibody and linker solutions as described in Protocol 1, scaling the volumes and amounts accordingly.
- Conjugation Reaction:

- Perform the conjugation reaction under the optimized conditions (pH, temperature, time, molar excess) determined from the small-scale trials.
- Purification:
 - For larger volumes, purification can be performed using a larger size exclusion chromatography (SEC) column or a TFF system.
 - Exchange the buffer of the purified ADC into a suitable formulation buffer for storage.
- Analysis and Quality Control:
 - Perform comprehensive analysis of the purified ADC, including determination of DAR, measurement of aggregation, assessment of purity, and in vitro cell-based assays to confirm potency.

Visualizations

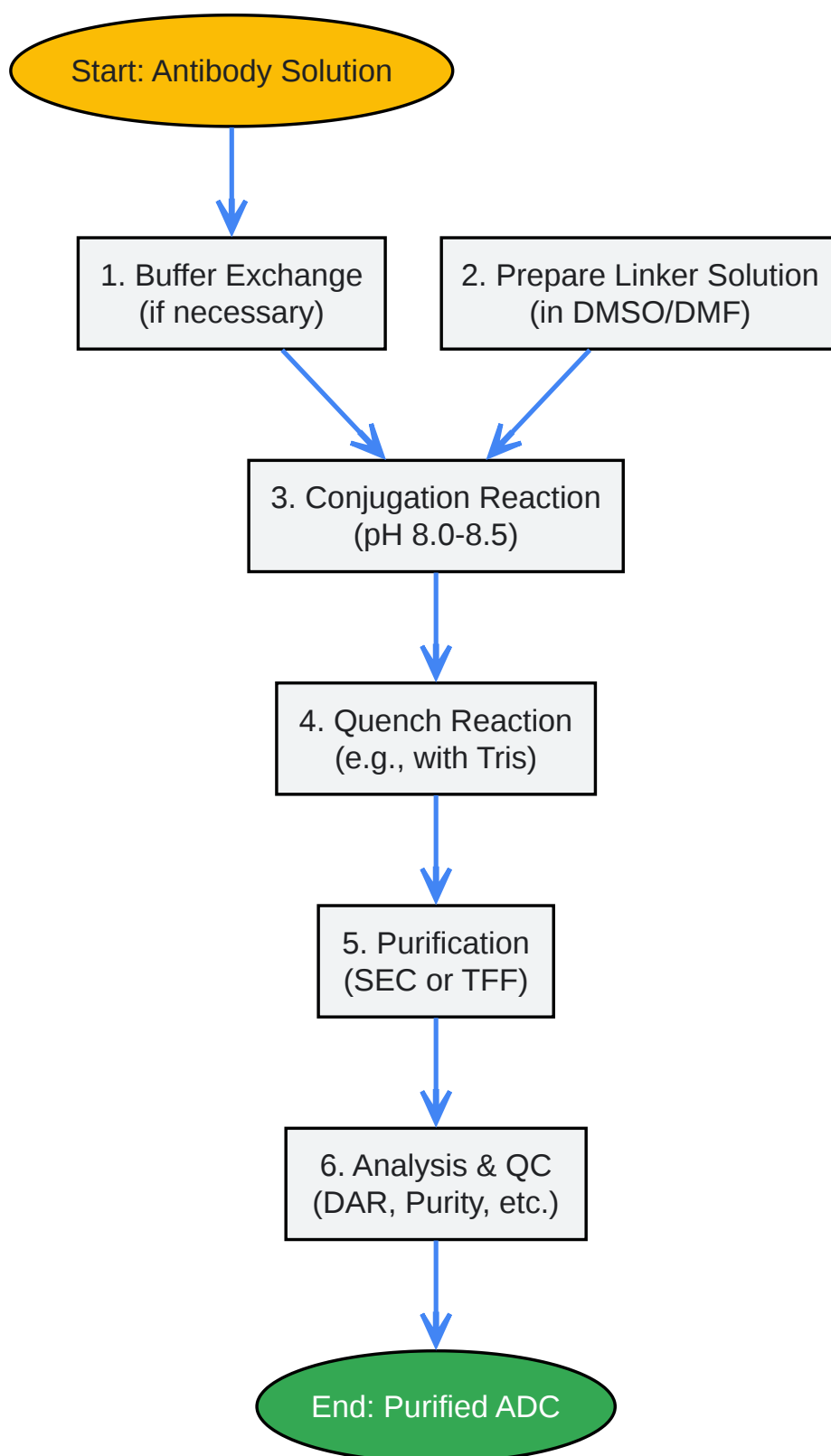
Reaction of NHPI-PEG2-C2-NHS Ester with an Antibody



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Caption: Covalent bond formation between an antibody and the linker.

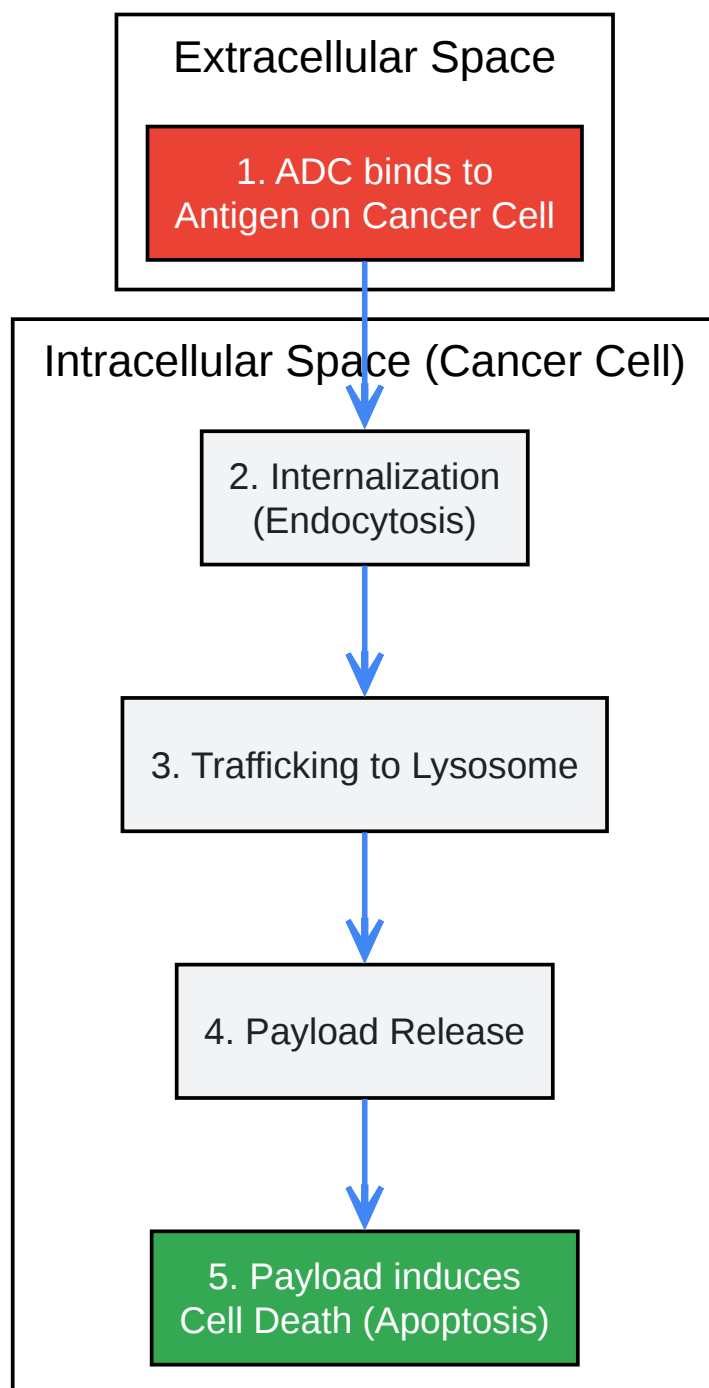
Experimental Workflow for Antibody-Drug Conjugation



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Caption: Step-by-step workflow for ADC synthesis.

General Mechanism of Action for an Antibody-Drug Conjugate



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Caption: ADC mechanism from binding to cell death.

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References

- 1. [bocsci.com](https://www.bocsci.com) [[bocsci.com](https://www.bocsci.com)]
- 2. [bocsci.com](https://www.bocsci.com) [[bocsci.com](https://www.bocsci.com)]
- 3. [nanocomposix.com](https://www.nanocomposix.com) [[nanocomposix.com](https://www.nanocomposix.com)]
- 4. [broadpharm.com](https://www.broadpharm.com) [[broadpharm.com](https://www.broadpharm.com)]
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